

Personal protective equipment for handling cyclo(L-Pro-L-Val)

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Compound of Interest

Compound Name: cyclo(L-Pro-L-Val)

Cat. No.: B057749

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Essential Safety and Handling Guide for Cyclo(L-Pro-L-Val)

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **cyclo(L-Pro-L-Val)** (CAS RN: 2854-40-2) in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure research environment.

Chemical and Physical Properties

A summary of key quantitative data for **cyclo(L-Pro-L-Val)** is presented below.

Property	Value
CAS Number	2854-40-2[1][2][3][4][5]
Molecular Formula	C ₁₀ H ₁₆ N ₂ O ₂ [1][5]
Molecular Weight	196.2 g/mol [1]
Appearance	White to off-white or light yellow crystalline solid/powder[1][3][4][5]
Purity	≥95% to >98%[1][2][3][4][5]
Solubility	Soluble in PBS (pH 7.2) at ~3 mg/mL.[1] Also soluble in DMSO, CDCl ₃ , ethanol, and methanol.[5][6]
Storage	Store at -20°C.[1][5]

Operational Plan: Safe Handling Protocol

While **cyclo(L-Pro-L-Val)** is not classified as a hazardous substance, standard laboratory best practices for handling solid chemical compounds should be followed. A detailed Safety Data Sheet (SDS) should always be consulted prior to handling.

1. Engineering Controls:

- Work in a well-ventilated area.
- Use of a chemical fume hood is recommended when handling larger quantities or if there is a potential for aerosolization.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side shields or goggles.[7][8][9]
- Hand Protection: Wear nitrile or latex gloves.[7][10]
- Body Protection: A standard laboratory coat is required.[9][10]

- Respiratory Protection: Not generally required for small quantities of non-volatile solids. If dust is generated, a NIOSH-approved respirator may be necessary.[8]

3. Handling Procedures:

- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Use a spatula or other appropriate tool to handle the solid.
- Close the container tightly after use.

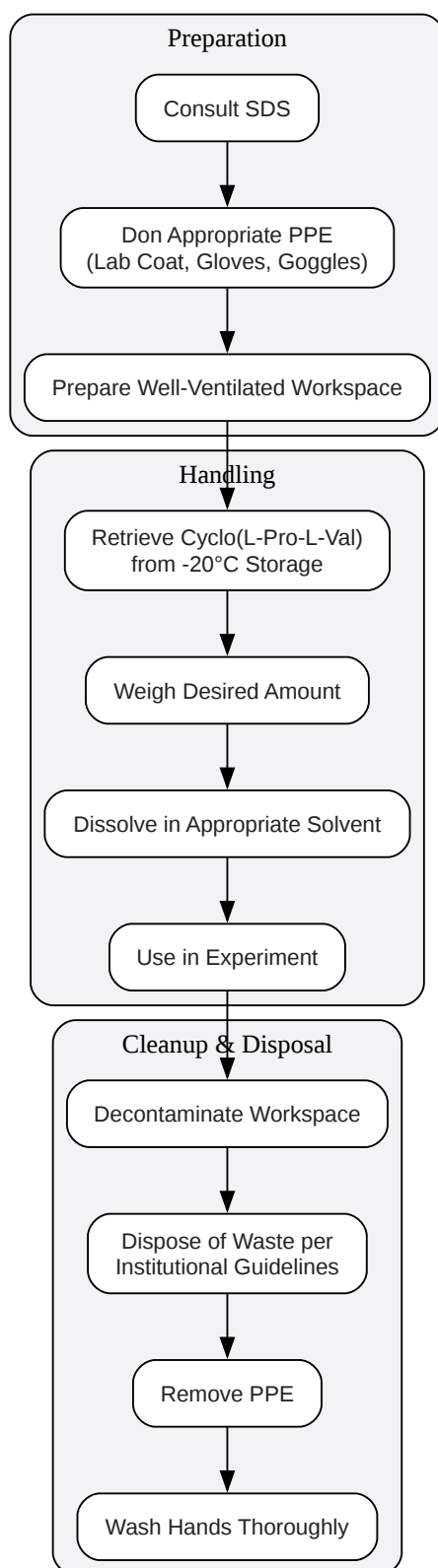
Disposal Plan

Dispose of **cyclo(L-Pro-L-Val)** and any contaminated materials in accordance with local, state, and federal regulations. For small quantities, disposal as non-hazardous chemical waste is typically appropriate. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Emergency Procedures

- In case of skin contact: Wash the affected area thoroughly with soap and water.
- In case of eye contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.
- In case of inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- In case of ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention.

Workflow for Handling Cyclo(L-Pro-L-Val)



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Caption: Workflow for the safe handling of **cyclo(L-Pro-L-Val)**.

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